

Personal protective equipment for handling (R)-CR8 trihydrochloride

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Compound of Interest

Compound Name: (R)-CR8 trihydrochloride

Cat. No.: B15543694

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Essential Safety and Handling Guide for (R)-CR8 Trihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **(R)-CR8 trihydrochloride**, a potent cyclin-dependent kinase (CDK) inhibitor. Adherence to these guidelines is essential to ensure personal safety and minimize environmental impact.

Hazard Identification and Safety Data

(R)-CR8 trihydrochloride is a potent research compound that should be handled with care. As a CDK1/2/5/7/9 inhibitor, it has the potential to affect cell cycle regulation. The following table summarizes key safety and identification information.

Identifier	Value	Reference
Chemical Name	(R)-CR8 trihydrochloride	[1][2]
CAS Number	1786438-30-9	[1][2][3][4]
Molecular Formula	C ₂₄ H ₃₂ Cl ₃ N ₇ O	[1][2][3][4]
Molecular Weight	540.92 g/mol	[1][2][3][4]
Appearance	Solid powder	
Solubility	Soluble in DMSO and water	
Storage	Store at 4°C, sealed away from moisture.	[3]

Note: A complete, official Safety Data Sheet (SDS) was not available at the time of this writing. The information provided is based on data from chemical suppliers and general knowledge of potent pharmaceutical compounds.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **(R)-CR8 trihydrochloride** to prevent skin contact, inhalation, and eye exposure.

Situation	Required PPE
Weighing and Handling Solid	- Chemical-resistant gloves (e.g., nitrile) - Lab coat - Safety goggles with side shields or face shield
Preparing Solutions	- Chemical-resistant gloves (e.g., nitrile) - Lab coat - Safety goggles with side shields or face shield
Cell Culture/In Vitro Assays	- Chemical-resistant gloves (e.g., nitrile) - Lab coat

Operational Plan: Step-by-Step Handling Procedures

Weighing and Dissolving the Compound

This procedure should be performed in a designated area, such as a chemical fume hood or a glove box, to minimize inhalation risk.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Gather all necessary equipment: analytical balance, weigh paper or boat, spatula, vials, and solvent (e.g., DMSO).
 - Don the appropriate PPE as listed in the table above.
- Weighing:
 - Carefully transfer the desired amount of **(R)-CR8 trihydrochloride** powder onto the weigh paper or boat using a clean spatula.
 - Avoid generating dust.
- Dissolving:
 - Transfer the weighed powder into a labeled vial.
 - Add the appropriate volume of solvent to achieve the desired concentration.
 - Cap the vial securely and vortex or sonicate until the compound is fully dissolved.

Experimental Protocol: In Vitro Kinase Inhibition Assay

This protocol is a general guideline for assessing the inhibitory activity of **(R)-CR8 trihydrochloride** against a target CDK.

- Prepare Reagents:

- Prepare serial dilutions of the **(R)-CR8 trihydrochloride** stock solution in the appropriate kinase assay buffer.
- Prepare a solution of the recombinant target CDK enzyme.
- Prepare a solution of the kinase substrate (e.g., a peptide or protein) and ATP.
- Kinase Reaction:
 - In a microplate, add the diluted **(R)-CR8 trihydrochloride** solutions.
 - Add the CDK enzyme to each well.
 - Initiate the reaction by adding the substrate and ATP mixture.
 - Incubate the plate at the optimal temperature and time for the specific enzyme.
- Detection:
 - Stop the reaction using an appropriate method (e.g., adding a stop solution).
 - Measure the kinase activity using a suitable detection method, such as luminescence, fluorescence, or radioactivity.
- Data Analysis:
 - Plot the kinase activity against the concentration of **(R)-CR8 trihydrochloride** to determine the IC_{50} value.

Disposal Plan

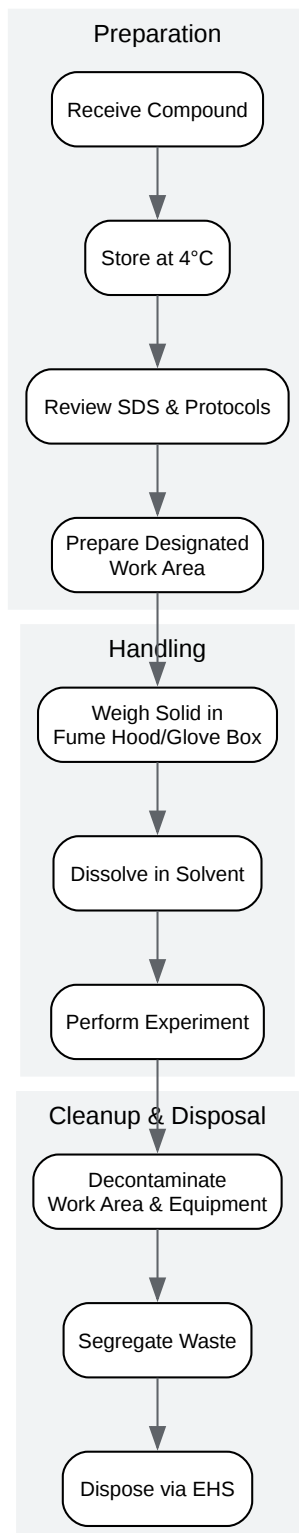
All waste contaminated with **(R)-CR8 trihydrochloride** must be treated as hazardous chemical waste.

- Waste Segregation:
 - Solid Waste: Collect unused powder, contaminated weigh boats, and gloves in a dedicated, sealed, and clearly labeled hazardous waste container.

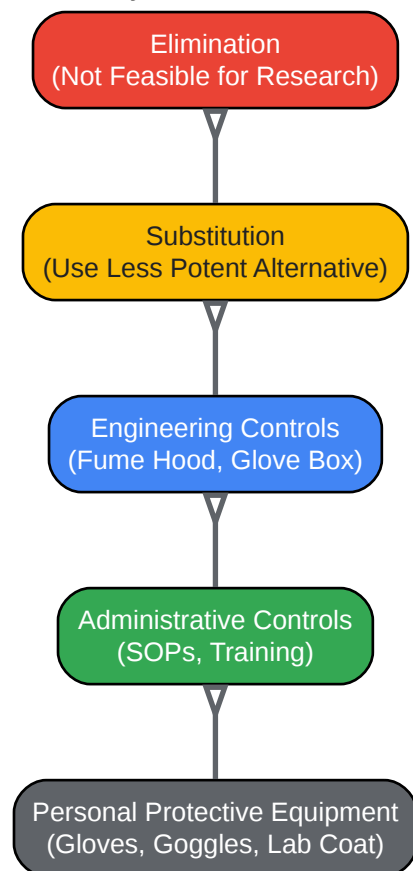
- Liquid Waste: Collect solutions containing **(R)-CR8 trihydrochloride** in a sealed, chemical-resistant container labeled as "Halogenated Organic Waste". Do not mix with non-halogenated waste.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Sharps: Dispose of contaminated pipette tips and needles in a designated sharps container.
- Decontamination:
 - Wipe down all surfaces and equipment that came into contact with the compound using a suitable deactivating solution (e.g., a dilute bleach solution followed by a water rinse, or as recommended by your institution's safety office).
- Final Disposal:
 - All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.[\[5\]](#)
 - High-temperature incineration is the preferred method for the destruction of pharmaceutical waste.[\[8\]](#)

Visual Workflows and Logical Relationships

Safe Handling Workflow for (R)-CR8 Trihydrochloride

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **(R)-CR8 trihydrochloride**.

Hierarchy of Hazard Controls



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Caption: Hierarchy of hazard controls for potent compounds.

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